

safety and handling of 1-butyl-1-methylpyrrolidinium tetrafluoroborate

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Compound of Interest

Compound Name: 1-Butyl-1-methylpyrrolidinium
tetrafluoroborate

Cat. No.: B1521875

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An In-depth Technical Guide to the Safe Handling of **1-Butyl-1-methylpyrrolidinium Tetrafluoroborate** ([BMPyrr][BF₄])

Introduction

1-Butyl-1-methylpyrrolidinium tetrafluoroborate, often abbreviated as [BMPyrr][BF₄], is an ionic liquid (IL) that has garnered significant interest in various scientific fields. Its properties, such as high thermal stability, low vapor pressure, and good electrochemical stability, make it a valuable component in applications like battery manufacturing, electrochemical double-layer capacitors (EDLCs), and as an ionic solvent in chemical synthesis.^{[1][2]} However, like all chemical reagents, its unique properties are accompanied by specific hazards that necessitate a thorough understanding and implementation of rigorous safety protocols.

This guide is designed for researchers, scientists, and drug development professionals who handle [BMPyrr][BF₄]. It moves beyond a simple recitation of safety data sheet (SDS) information to provide a deeper, scientifically-grounded understanding of the hazards and the causality behind the recommended safety procedures. By fostering a comprehensive safety-conscious mindset, this document aims to empower laboratory personnel to work with this compound confidently and safely.

Section 1: Chemical and Physical Profile

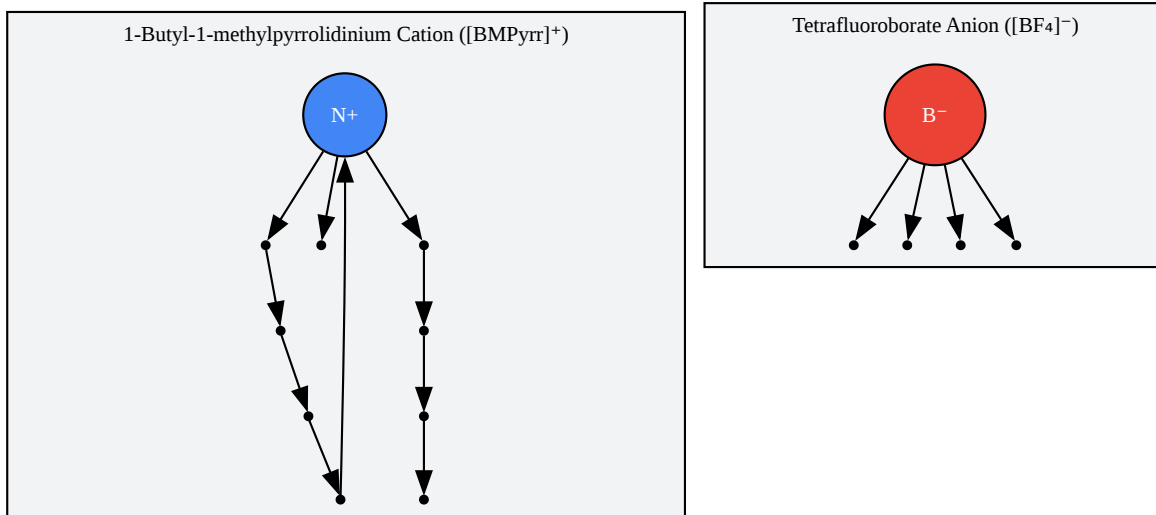
A foundational element of safe handling is a clear understanding of the substance's identity and physical characteristics. [BMPyr][BF₄] is a salt that is solid at room temperature. Its physical properties are summarized below.

Material Identification and Properties

Property	Value	Source(s)
Chemical Name	1-Butyl-1-methylpyrrolidinium tetrafluoroborate	[3]
Synonyms	N-butyl-N-methylpyrrolidinium tetrafluoroborate, PYR14 BF ₄	[3][4]
CAS Number	345984-11-4	[1][3][4][5]
Molecular Formula	C ₉ H ₂₀ BF ₄ N	[3][4][5]
Molecular Weight	229.07 g/mol	[3][4][5]
Appearance	White to off-white powder or crystals	[1][6]
Melting Point	150 - 155 °C	[1][4]
Chemical Stability	Stable under recommended storage conditions. The tetrafluoroborate anion can slowly decompose in the presence of water.	[4][5]

Chemical Structure

The structure consists of a pyrrolidinium cation and a tetrafluoroborate anion.



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Caption: Chemical structure of the ionic liquid [BMPyrr][BF₄].

Section 2: Hazard Identification and Toxicological Profile

[BMPyrr][BF₄] is classified under the Globally Harmonized System (GHS) as an irritant. Understanding the nature of these hazards is crucial for mitigating risk.

GHS Classification

Hazard Code	Hazard Statement	Classification	Source(s)
H315	Causes skin irritation	Skin Irritation (Category 2)	[3] [5] [7]
H319	Causes serious eye irritation	Eye Irritation (Category 2)	[3] [5] [7]
H335	May cause respiratory irritation	Specific Target Organ Toxicity - Single Exposure (Category 3)	[3] [5]

The primary hazards are irritative. The causality stems from the interaction of the ionic liquid with biological tissues. As a salt, it can disrupt osmotic balance in cells and interact with proteins and lipids in cell membranes, leading to an inflammatory response perceived as irritation.

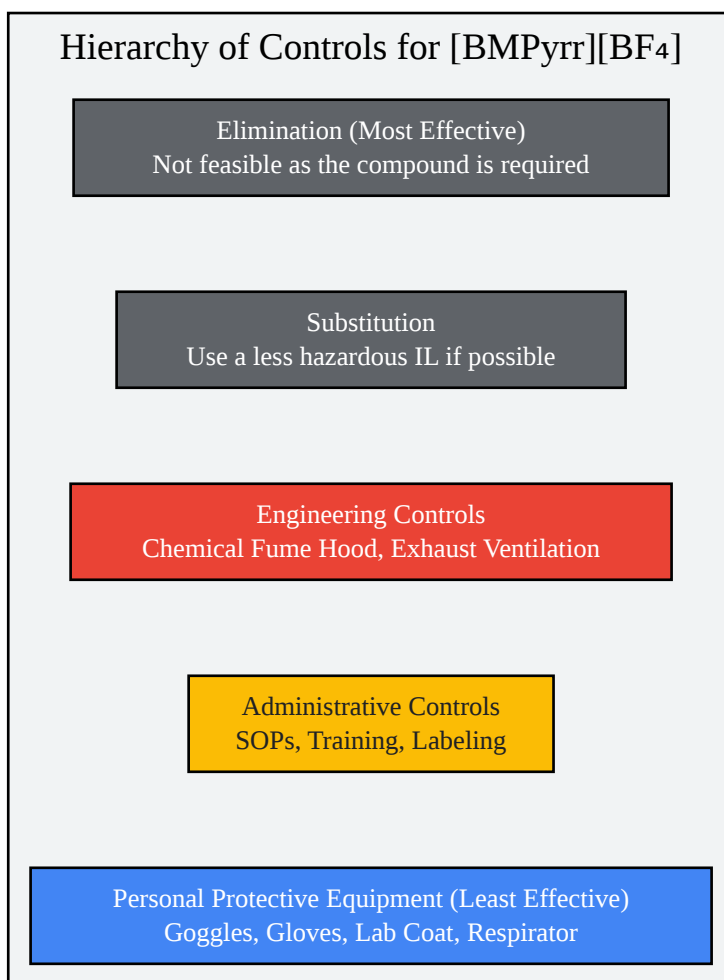
Expert Insight: The Hidden Hazard of Fluoride

While the immediate hazards are irritation, a more severe, latent risk exists due to the tetrafluoroborate anion. Under certain conditions (e.g., exposure to strong acids, high temperatures during a fire, or slow decomposition with water), the $[\text{BF}_4]^-$ anion can release hydrogen fluoride (HF).^{[4][5]}

Furthermore, direct systemic absorption of the fluoride ion itself is a significant toxicological concern. Fluoride ions can chelate calcium, leading to a reduction in serum calcium levels. This can result in fatal hypocalcemia, a severe medical emergency.^[5] This potential for fluoride toxicity necessitates specialized first aid measures, as standard procedures may be insufficient.

Section 3: Hierarchy of Controls: Engineering and Personal Protection

Effective risk management follows a "hierarchy of controls," prioritizing the most effective measures first. For handling $[\text{BMPyrr}][\text{BF}_4]$, this involves a combination of engineering controls and appropriate Personal Protective Equipment (PPE).



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Caption: The hierarchy of controls prioritizes engineering solutions over PPE.

Engineering Controls: The First Line of Defense

The primary engineering control for handling [BMPyrr][BF₄] powder is a certified chemical fume hood. This is non-negotiable and addresses the H335 (respiratory irritation) hazard by containing dust and potential vapors, preventing them from entering the operator's breathing zone.^[5] The workspace within the hood should be clean and uncluttered to ensure proper airflow.

Personal Protective Equipment (PPE): The Essential Barrier

PPE is used to protect the user from contact with the chemical when engineering controls cannot completely eliminate exposure.[8]

- Pre-Donning Inspection:
 - Visually inspect all PPE for damage (cracks, holes, defects) before use. Discard and replace any compromised items.
- Donning Sequence:
 - Step 1: Lab Coat: Wear a clean, buttoned lab coat or impervious clothing.[5]
 - Step 2: Respirator (if required): If a risk assessment indicates the need for respiratory protection (e.g., cleaning a large spill), perform a fit check. A dust mask (N95) is a minimum requirement for nuisance dust.[6]
 - Step 3: Eye and Face Protection: Don chemical splash goggles that conform to ANSI Z87.1 or EN 166 standards.[5] A face shield should be worn over the goggles when a significant splash hazard exists.
 - Step 4: Gloves: Don chemically resistant gloves (nitrile is a common choice). Ensure the gloves overlap the cuffs of the lab coat.[5]
- Doffing (Removal) Sequence (to prevent self-contamination):
 - Step 1: Gloves: Remove gloves using a "no-touch" technique (peeling one glove off with the other, then using the clean hand to remove the second from the inside). Dispose of them immediately in a designated waste container.[5]
 - Step 2: Lab Coat: Remove the lab coat by folding it inward on itself and place it in a designated area for laundering or disposal.
 - Step 3: Face and Eye Protection: Remove the face shield and goggles.
 - Step 4: Respirator: Remove the respirator last.
 - Step 5: Hand Hygiene: Wash hands thoroughly with soap and water.[5]

Section 4: Standard Operating Procedures (SOPs) for Handling and Storage

Adherence to established protocols is critical for ensuring safety and experimental integrity.

Protocol for Weighing and Handling [BMPyrr][BF₄]

- Preparation:
 - Verify that the chemical fume hood is operational and the sash is at the appropriate working height.
 - Assemble all necessary equipment (spatula, weigh boat, container) and PPE within the fume hood.
 - Place a spill pad on the work surface.
- Handling:
 - Carefully open the main container inside the fume hood.
 - Use a clean spatula to transfer the desired amount of [BMPyrr][BF₄] powder to a tared weigh boat. Minimize any actions that could create airborne dust.
 - Securely close the main container lid immediately after dispensing.
- Post-Handling:
 - Clean the spatula and work surface with an appropriate solvent (e.g., isopropanol) and wipe, disposing of the wipes as hazardous waste.
 - Follow the PPE doffing procedure described in Section 3.
 - Thoroughly wash hands with soap and water.

Storage Requirements

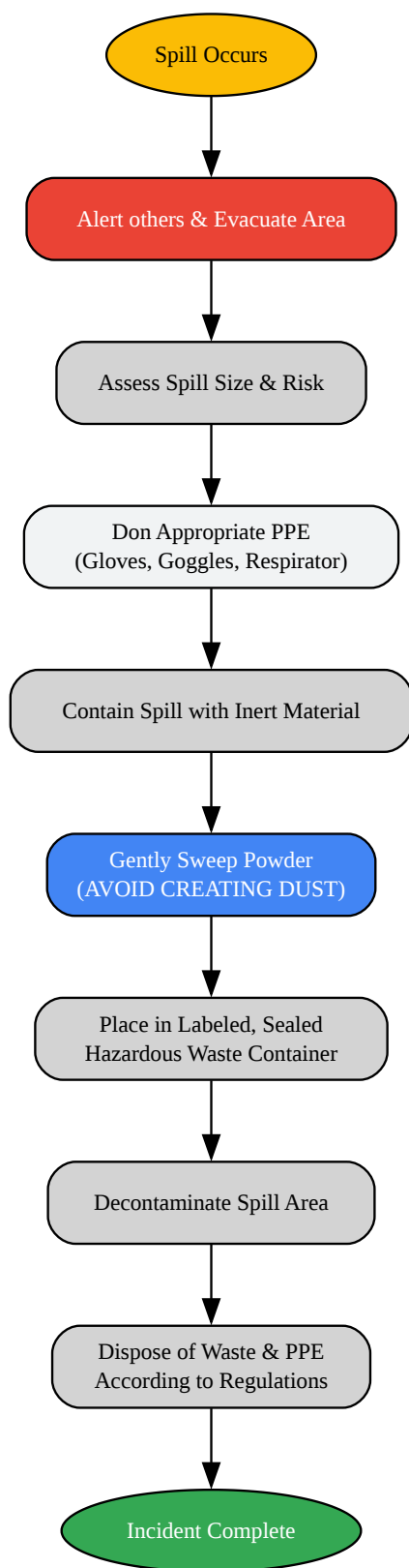
The rationale for proper storage is directly linked to the chemical's properties.

- Store in a cool, dry, well-ventilated place: This addresses its classification as a combustible solid and mitigates the risk of decomposition from moisture.^[1]^[5]
- Keep container tightly closed: Prevents absorption of atmospheric moisture, which can lead to slow decomposition and the potential formation of HF.^[4]^[5]
- Store away from incompatible materials: Keep away from strong oxidizing agents and strong acids.

Section 5: Emergency Procedures

Preparedness is key to managing unexpected events. All personnel must be familiar with these procedures.

Spill Response Workflow



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Caption: Step-by-step workflow for responding to a [BMPyrr][BF₄] spill.

First Aid Measures

Immediate and correct first aid is vital. All laboratory personnel should know the location of safety showers and eyewash stations.

- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician.^[5] Crucially, if significant exposure occurs or irritation persists, apply a 2.5% calcium gluconate gel to the affected area. This is a specific countermeasure for potential fluoride ion exposure.^[5]
- In Case of Eye Contact: Immediately rinse thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Immediately consult a physician.^[5]
- If Inhaled: Move the person into fresh air. If breathing is difficult or has stopped, provide artificial respiration. Consult a physician.^[5]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Consult a physician immediately.^[5]

Fire Response

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[5]
- Hazardous Combustion Products: Fire may produce highly toxic and corrosive fumes, including Carbon oxides (CO, CO₂), Nitrogen oxides (NO_x), Hydrogen fluoride (HF), and Boron oxides.^[5]
- Action: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.^[5]

Section 6: Waste Disposal

Disposal of [BMPyrr][BF₄] and any materials contaminated with it must be handled with care to prevent environmental release.

- Classification: This material must be treated as hazardous waste.

- Procedure: Do not dispose of it in drains or as common trash.[5] Collect surplus and non-recyclable material in a designated, labeled, and sealed container. This waste must be handled by a licensed professional waste disposal service.[5]
- Recommended Method: The preferred method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber to neutralize the hazardous combustion products.[5]

Conclusion

1-Butyl-1-methylpyrrolidinium tetrafluoroborate is a valuable chemical for advanced research and development. Its safe use is contingent upon a robust understanding of its hazards—not only the immediate irritant properties but also the latent risks associated with its fluoride-containing anion. By implementing the hierarchy of controls, adhering strictly to handling and storage protocols, and being prepared for emergencies, researchers can mitigate risks effectively. A culture of safety, grounded in scientific understanding, is the most critical tool for any professional working with this and other advanced materials.

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